

CAS number 19490-87-0 properties and safety data

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Compound of Interest

Compound Name: 7-Methoxy-2-methylquinoline

CAS No.: 19490-87-0

Cat. No.: B100065

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An In-depth Technical Guide to **7-Methoxy-2-methylquinoline** (CAS No. 19490-87-0)

This technical guide provides a comprehensive overview of the chemical and physical properties, as well as the safety data, for **7-Methoxy-2-methylquinoline**, intended for researchers, scientists, and drug development professionals.

Chemical Identity

The compound associated with CAS number 19490-87-0 is **7-Methoxy-2-methylquinoline**.^[1]
^[2] It is a substituted quinoline derivative, a class of compounds with a wide range of biological activities and applications in medicinal chemistry.

Identifier	Value
CAS Number	19490-87-0
IUPAC Name	7-methoxy-2-methylquinoline[1]
Synonyms	2-Methyl-7-methoxyquinoline
Molecular Formula	C ₁₁ H ₁₁ NO
Molecular Weight	173.21 g/mol [1]
Canonical SMILES	<chem>CC1=NC2=C(C=C1)C=CC(=C2)OC</chem>
InChI Key	QEVA DHKTNBIYSD-UHFFFAOYSA-N[1]

Physicochemical Properties

This section summarizes the key physical and chemical properties of **7-Methoxy-2-methylquinoline**. The compound is typically supplied as a liquid.[1]

Property	Value
Physical Form	Liquid[1]
Boiling Point	286 °C at 760 mmHg[1]
Flash Point	104.9 ± 12.0 °C[1]
Purity	Commonly available at 95% or 98% purity[1][3]
Storage Temperature	Room temperature[1]

Safety and Handling

Comprehensive safety data is crucial for the handling of any chemical substance. The following tables and protocols are based on available safety data sheets and GHS classifications.

GHS Hazard Classification

7-Methoxy-2-methylquinoline is classified as hazardous under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

GHS Pictogram	Signal Word	Hazard Statements
 alt text	Danger ^[1]	H302: Harmful if swallowed. ^[1] H318: Causes serious eye damage. ^[1]

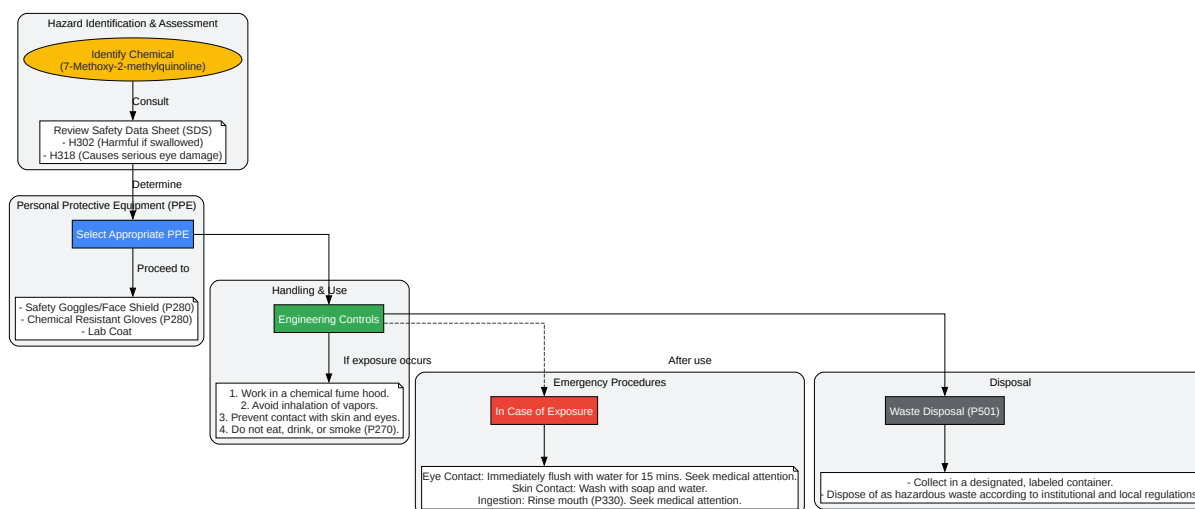
Precautionary Statements

The following precautionary statements are recommended for handling **7-Methoxy-2-methylquinoline**:^[1]

Code	Precautionary Statement
P264	Wash skin thoroughly after handling.
P270	Do not eat, drink or smoke when using this product.
P280	Wear protective gloves/protective clothing/eye protection/face protection.
P330	Rinse mouth.
P501	Dispose of contents/container to an approved waste disposal plant.

Experimental Protocols

Given the hazardous nature of **7-Methoxy-2-methylquinoline**, strict adherence to safety protocols is mandatory. Below is a general workflow for handling this chemical in a laboratory setting.

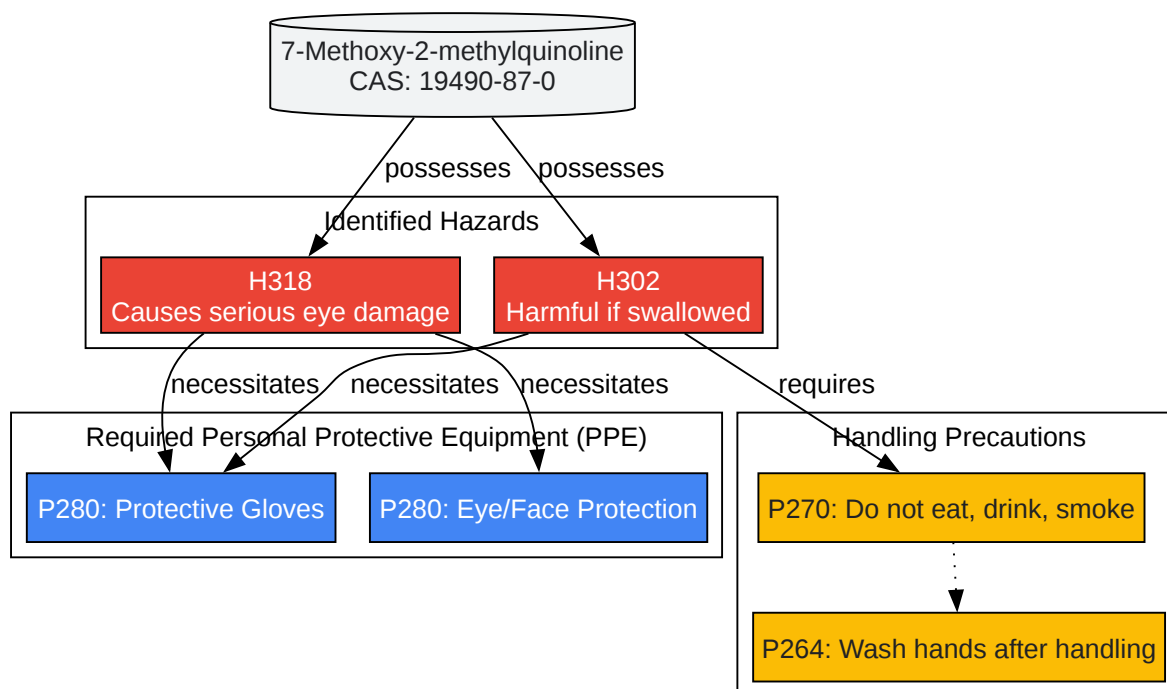


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Caption: A flowchart outlining the safe handling workflow for **7-Methoxy-2-methylquinoline**.

Logical Relationships in Hazard Communication

The GHS classification system provides a logical framework for communicating the hazards of a chemical. The following diagram illustrates the relationship between the identified hazards and the required safety measures for **7-Methoxy-2-methylquinoline**.



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Caption: Logical relationship between hazards and precautionary measures for **7-Methoxy-2-methylquinoline**.

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References

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- [2. a2bchem.com \[a2bchem.com\]](#)
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